

Application Notes and Protocols for Remifentanil (Presumed "Riminkefon") in Research

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Introduction

These application notes provide detailed protocols for the dissolution and storage of Remifentanil, a potent, short-acting μ -opioid receptor agonist, for research applications. Due to the high probability of "**Riminkefon**" being a typographical error for "Remifentanil," this document focuses on the latter. Remifentanil is a critical tool in anesthetic and analgesic research, and proper handling is paramount for experimental accuracy and safety.

Chemical Properties and Mechanism of Action

Remifentanil hydrochloride is a synthetic opioid analgesic.[1] Its primary mechanism of action is as a selective agonist of the μ -opioid receptor.[1][2][3] This interaction initiates a signaling cascade that ultimately inhibits the transmission of pain signals.[3][4]

Data Presentation

Table 1: Solubility and Recommended Diluents for Remifentanil Hydrochloride



| Solvent/Diluent | Reconstitution Concentration | Final Dilution Concentration Range | Notes |
|--|---------------------------------|--|---|
| Sterile Water for Injection | 1 mg/mL[5][6][7] | 20 - 250 mcg/mL[5][8] [9] | Reconstituted solution must be further diluted. |
| 5% Dextrose Injection | 1 mg/mL | 20 - 250 mcg/mL[9] | |
| 5% Dextrose and 0.9% Sodium Chloride Injection | 1 mg/mL | 20 - 250 mcg/mL[9] | |
| 0.9% Sodium Chloride Injection (Normal Saline) | 1 mg/mL[10] | 20 - 250 mcg/mL[9] | |
| 0.45% Sodium Chloride Injection | 1 mg/mL | 20 - 250 mcg/mL[9] | |
| 5% Dextrose and Lactated Ringer's Injection | 1 mg/mL | 20 - 250 mcg/mL[9] | |

Table 2: Storage and Stability of Remifentanil

Hvdrochloride

| Formulation | Storage Temperature | Shelf-Life | Special Considerations |
|--------------------------------------|-------------------------------|-----------------------------------|--|
| Intact Vials (Lyophilized Powder) | 2-25°C[8][11] | As per manufacturer's expiry date | Protect from light.[11] [12] |
| Reconstituted Solution (1 mg/mL) | Room Temperature (25°C)[5] | 24 hours[5] | Should be used immediately for further dilution. |
| Diluted Solution (20- 250 mcg/mL) | Room Temperature[9] | 24 hours[9] | |



Experimental Protocols Protocol 1: Preparation of Remifentanil Stock Solution (1 mg/mL)

Materials:

- Vial of lyophilized Remifentanil hydrochloride (e.g., 1 mg, 2 mg, or 5 mg)
- Sterile Water for Injection or 0.9% Sodium Chloride Injection
- · Sterile syringe and needle
- Aseptic working area (e.g., laminar flow hood)

Procedure:

- Ensure the vial of Remifentanil and the diluent are at room temperature.
- Following aseptic techniques, draw the appropriate volume of diluent into the syringe. To achieve a 1 mg/mL concentration, add 1 mL of diluent for each 1 mg of Remifentanil powder.
 [5][6][7][8]
- Inject the diluent into the Remifentanil vial.
- Gently swirl the vial until the powder is completely dissolved. Avoid vigorous shaking.
- Visually inspect the solution for any particulate matter or discoloration. The solution should be clear and colorless.
- Label the vial with the concentration (1 mg/mL), date, and time of reconstitution.

Protocol 2: Preparation of Diluted Remifentanil Solutions for Experimental Use

Materials:

Remifentanil stock solution (1 mg/mL)



- Compatible IV solution (see Table 1)
- · Sterile syringes and needles
- Sterile empty IV bag or vial for the final solution

Procedure:

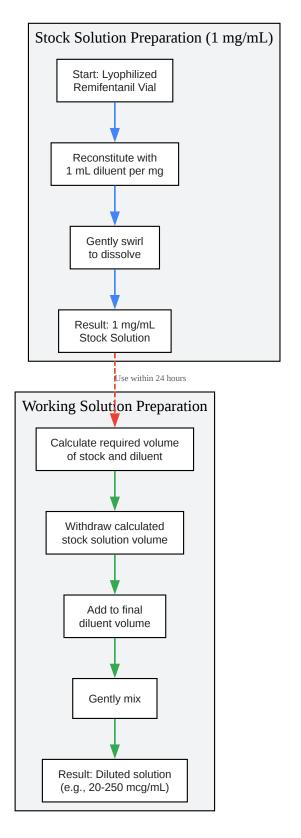
- Determine the desired final concentration (e.g., 50 mcg/mL) and total volume of the diluted solution.
- Calculate the volume of the 1 mg/mL stock solution required. For example, to prepare 20 mL of a 50 mcg/mL solution:
 - (50 mcg/mL * 20 mL) / 1000 mcg/mg = 1 mg of Remifentanil needed.
 - 1 mg / 1 mg/mL = 1 mL of stock solution required.
- Calculate the volume of diluent needed: 20 mL (final volume) 1 mL (stock solution volume)
 = 19 mL of diluent.
- Using a sterile syringe, withdraw the calculated volume of the 1 mg/mL stock solution.
- Transfer the stock solution into the sterile IV bag or vial containing the calculated volume of the chosen diluent.
- Gently mix the solution.
- Label the final container with the drug name, final concentration, diluent used, and date/time
 of preparation. A common dilution for adults is 50 mcg/mL, while for pediatric patients, 20-25
 mcg/mL is recommended.[5]

Mandatory Visualization Remifentanil Signaling Pathway

Caption: Mechanism of action of Remifentanil at the μ -opioid receptor.



Experimental Workflow for Remifentanil Solution Preparation





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Caption: Workflow for preparing Remifentanil solutions for research.

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